Application Notes and Protocols: 4-(Dimethylamino)cyclohexanone in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name:	*4-(Dimethylamino)cyclohexanone*
CAS No.:	*40594-34-1*
Cat. No.:	*B1313097*

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Introduction

4-(Dimethylamino)cyclohexanone is a versatile chemical intermediate featuring a cyclohexanone ring substituted with a dimethylamino group. This structural motif is a key building block in the synthesis of various active pharmaceutical ingredients (APIs), particularly those targeting the central nervous system. Its constrained cyclic structure and the presence of the basic nitrogen atom are crucial for receptor binding and modulating pharmacokinetic properties. These application notes provide detailed protocols and data for the synthesis of pharmaceutical intermediates derived from **4-(Dimethylamino)cyclohexanone** and related structures, focusing on analgesic compounds.

Application Note 1: Synthesis of 4-Aryl-4-(dimethylamino)cyclohexanone Analgesics

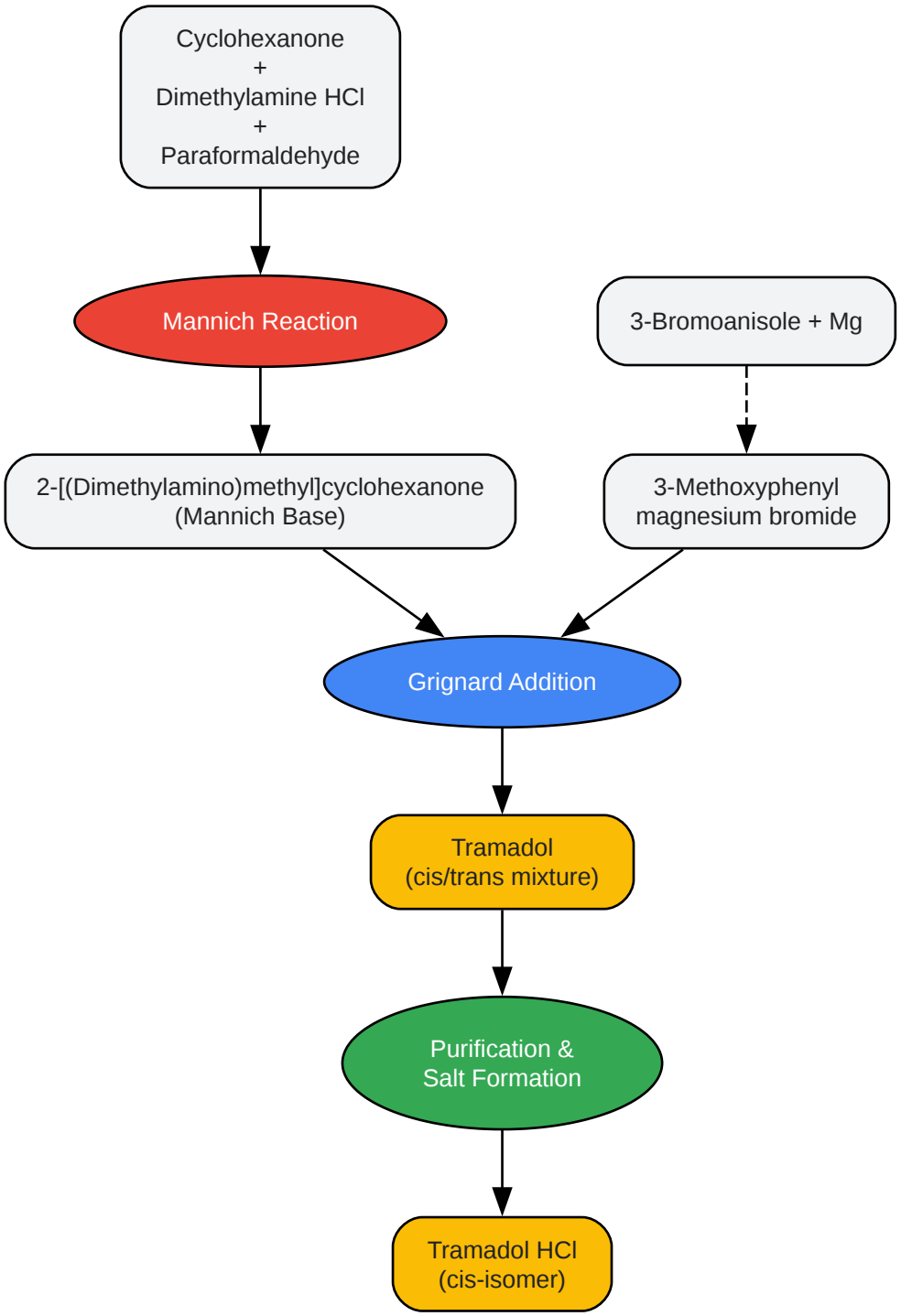
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A significant application of the **4-(dimethylamino)cyclohexanone** scaffold is in the creation of potent analgesics. By introducing an aryl group at the 4-position, a class of compounds with strong opioid receptor activity can be synthesized.[1][2] These compounds have shown high analgesic activity, and some exhibit narcotic antagonist properties.[1]

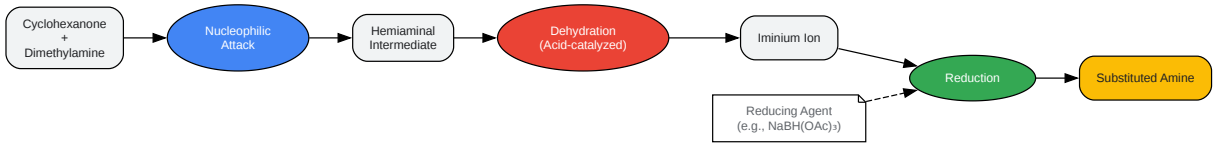
Logical Relationship: Synthesis of 4-Aryl-4-(dimethylamino)cyclohexanone

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References

- 1. US4460604A - 4-Amino-4-aryl-cyclohexanones - Google Patents [patents.google.com]
- 2. 4-Dimethylamino-4-(p-tolyl)cyclohexanone - Wikipedia [en.wikipedia.org]
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